

The Gibberellin Synthesis Modulator DM-4107: A Technical Overview

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Compound of Interest

Compound Name: DM-4107

Cat. No.: B584660

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Disclaimer: Publicly available scientific literature and databases do not contain specific information regarding a molecule designated "**DM-4107**" as a gibberellin synthesis modulator. The following guide is a structured template based on established principles of gibberellin biology and pharmacology, designed to serve as a comprehensive resource for the evaluation of a novel gibberellin synthesis modulator. The data and experimental details provided are illustrative placeholders and should be substituted with compound-specific information.

Introduction

Gibberellins (GAs) are a class of diterpenoid phytohormones that play a critical role in regulating numerous aspects of plant growth and development, including seed germination, stem elongation, leaf expansion, flowering, and fruit development.[1][2] The precise modulation of GA biosynthesis and signaling is therefore a key target for the development of plant growth regulators in agriculture and for tools in plant biology research. This document provides a technical overview of **DM-4107**, a novel small molecule modulator of the gibberellin synthesis pathway.

Mechanism of Action (Hypothesized)

DM-4107 is hypothesized to act as a potent and selective inhibitor of a key enzyme in the gibberellin biosynthesis pathway. The primary proposed target is ent-kaurene synthase (KS), a critical enzyme in the early stages of GA biosynthesis. By inhibiting KS, **DM-4107** would reduce the endogenous pool of bioactive gibberellins, leading to a range of physiological effects characteristic of GA deficiency, such as reduced stem elongation.

Quantitative Data

The following tables summarize the in vitro and in planta activity of **DM-4107**.

Table 1: In Vitro Enzymatic Inhibition

Enzyme Target	IC50 (nM) [DM-4107]	IC50 (nM) [Control Compound]	Assay Conditions
ent-Kaurene Synthase (KS)	15.2 ± 2.1	>10,000	Recombinant Arabidopsis thaliana KS, in vitro
GA 20-oxidase (GA20ox)	>50,000	25.7	Recombinant Arabidopsis thaliana GA20ox, in vitro
GA 3-oxidase (GA3ox)	>50,000	42.1	Recombinant Arabidopsis thaliana GA3ox, in vitro

Table 2: Plant Phenotypic Effects (Arabidopsis thaliana, Col-0)

Treatment Concentration (µM)	Stem Elongation (% of Vehicle)	Germination Rate (at 72h, %)	Flowering Time (Days post-germination)
0 (Vehicle)	100 ± 5.2	98 ± 2.1	28 ± 2
1	72 ± 4.5	95 ± 3.4	31 ± 2
10	45 ± 3.8	82 ± 5.1	38 ± 3
100	21 ± 2.9	65 ± 6.7	>45 (Delayed)

Experimental Protocols

In Vitro ent-Kaurene Synthase (KS) Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **DM-4107** against ent-kaurene synthase.

Materials:

- Recombinant *Arabidopsis thaliana* ent-kaurene synthase (AtKS)
- Geranylgeranyl diphosphate (GGDP) substrate
- Assay buffer: 50 mM HEPES (pH 7.5), 100 mM KCl, 7.5 mM MgCl₂, 5 mM DTT
- **DM-4107** stock solution in DMSO
- Scintillation vials and scintillation fluid
- [3H]-GGDP (radiolabeled substrate)

Procedure:

- A reaction mixture is prepared containing assay buffer, 1 µg of recombinant AtKS, and varying concentrations of **DM-4107** (from 1 nM to 100 µM) or vehicle (DMSO).
- The reaction is initiated by the addition of 10 µM GGDP, including a 1:10 ratio of [3H]-GGDP.
- The reaction is incubated for 30 minutes at 30°C.
- The reaction is quenched by the addition of 1 mL of hexane.
- The product, ent-kaurene, is extracted into the hexane phase by vigorous vortexing.
- A 500 µL aliquot of the hexane phase is transferred to a scintillation vial containing 5 mL of scintillation fluid.
- The radioactivity is quantified using a scintillation counter.
- The IC₅₀ value is calculated by fitting the data to a dose-response curve.

Arabidopsis thaliana Stem Elongation Assay

Objective: To assess the in planta effect of **DM-4107** on stem elongation.

Materials:

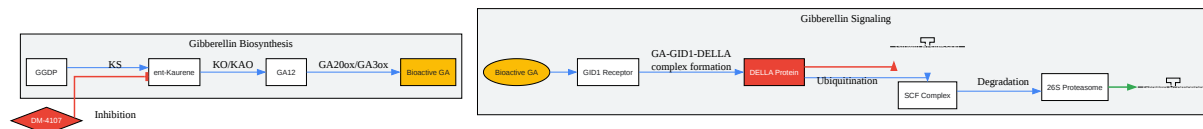
- Arabidopsis thaliana (Col-0) seeds
- Growth medium (e.g., Murashige and Skoog)
- Petri plates and growth chambers
- **DM-4107** stock solution in DMSO
- Vehicle control (DMSO)

Procedure:

- Arabidopsis thaliana seeds are surface-sterilized and plated on MS medium.
- The plates are stratified at 4°C for 3 days to synchronize germination.
- Seedlings are grown under long-day conditions (16h light/8h dark) for 7 days.
- Uniform seedlings are transferred to fresh MS medium supplemented with various concentrations of **DM-4107** (0, 1, 10, 100 µM) or vehicle.
- The plants are grown for an additional 14 days.
- The length of the primary inflorescence stem is measured from the rosette to the first silique.
- Data are expressed as a percentage of the vehicle-treated control.

Visualizations

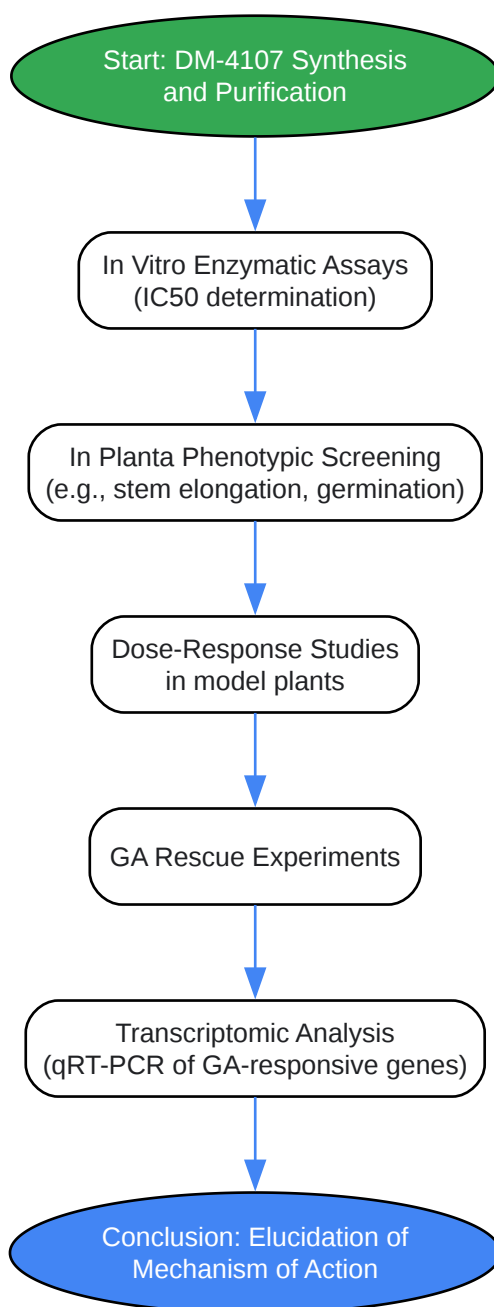
Gibberellin Signaling Pathway and Hypothesized Intervention of **DM-4107**



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Caption: Gibberellin signaling pathway with the proposed inhibitory action of **DM-4107** on ent-kaurene synthase (KS).

Experimental Workflow for DM-4107 Characterization



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Caption: A streamlined workflow for the characterization of the gibberellin synthesis modulator **DM-4107**.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. journals.biologists.com [journals.biologists.com]
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